

Spectroscopic Characterization of 3-Aminopyridine-2(1H)-thione: A Technical Guide

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Compound of Interest

Compound Name: 3-aminopyridine-2(1H)-thione

CAS No.: 38240-21-0

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This technical guide provides an in-depth exploration of the spectroscopic properties of **3-aminopyridine-2(1H)-thione**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide emphasizes the interpretation of spectroscopic data to elucidate the structural features of the molecule, including a discussion of its tautomeric forms.

Introduction to 3-Aminopyridine-2(1H)-thione

3-Aminopyridine-2(1H)-thione is a substituted pyridine derivative characterized by the presence of an amino group at the 3-position and a thione group at the 2-position. The structural complexity and potential for tautomerism make a thorough spectroscopic characterization essential for its unambiguous identification and for understanding its chemical reactivity. This guide will delve into the expected spectroscopic signatures of this molecule, providing a framework for its analysis.

The molecule can exist in two primary tautomeric forms: the thione form (3-amino-1,2-dihydropyridine-2-thione) and the thiol form (3-amino-2-mercaptopyridine). Spectroscopic techniques are invaluable in determining the predominant tautomer in a given state (solid or in solution).

Caption: Tautomeric equilibrium of **3-aminopyridine-2(1H)-thione**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **3-aminopyridine-2(1H)-thione**, both ^1H and ^{13}C NMR are crucial for structural confirmation and tautomeric analysis.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **3-aminopyridine-2(1H)-thione** is expected to show distinct signals for the aromatic protons, the amine protons, and the N-H proton of the pyridine ring in the thione form. The chemical shifts and coupling constants will be indicative of the electronic environment of the protons.

Expected ^1H NMR Data (in DMSO- d_6):

Proton	Expected Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-4	~6.5 - 7.0	Doublet of doublets	$J(\text{H4-H5}) \approx 7\text{-}8$, $J(\text{H4-H6}) \approx 1\text{-}2$	1H
H-5	~7.2 - 7.6	Doublet of doublets	$J(\text{H5-H4}) \approx 7\text{-}8$, $J(\text{H5-H6}) \approx 4\text{-}5$	1H
H-6	~7.8 - 8.2	Doublet of doublets	$J(\text{H6-H5}) \approx 4\text{-}5$, $J(\text{H6-H4}) \approx 1\text{-}2$	1H
-NH ₂	~5.0 - 6.0	Broad singlet	-	2H
-NH (ring)	~12.0 - 13.0	Broad singlet	-	1H

Note: The chemical shifts are predictive and can vary based on the solvent and concentration.

The presence of a broad singlet in the downfield region (12-13 ppm) would be strong evidence for the predominance of the thione tautomer in solution, corresponding to the N-H proton of the pyridinethione ring. The amine protons are also expected to appear as a broad singlet. The aromatic protons will exhibit characteristic coupling patterns.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will provide information about the carbon skeleton. The chemical shift of the C=S carbon is particularly diagnostic for the thione tautomer.

Expected ¹³C NMR Data (in DMSO-d₆):

Carbon	Expected Chemical Shift (ppm)
C-2 (C=S)	~175 - 185
C-3	~140 - 150
C-4	~115 - 125
C-5	~130 - 140
C-6	~145 - 155

Note: The chemical shifts are predictive and can vary based on the solvent and concentration.

A signal in the range of 175-185 ppm is characteristic of a thione carbon, providing further evidence for the thione tautomer. The chemical shifts of the other ring carbons are influenced by the electron-donating amino group and the electron-withdrawing thione group.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **3-aminopyridine-2(1H)-thione** will show characteristic absorption bands for the N-H, C=S, and aromatic C-H and C=C bonds.

Expected IR Absorption Bands:

Functional Group	Expected Frequency Range (cm ⁻¹)	Intensity
N-H stretch (amine)	3300 - 3500	Medium, often two bands
N-H stretch (ring)	3100 - 3200	Medium, broad
Aromatic C-H stretch	3000 - 3100	Medium to weak
C=S stretch (thione)	1100 - 1250	Strong
C=C and C=N stretch	1550 - 1650	Medium to strong
N-H bend (amine)	1580 - 1650	Medium

The presence of a strong absorption band in the 1100-1250 cm⁻¹ region, attributable to the C=S stretching vibration, is a key indicator of the thione tautomer. The N-H stretching region will likely show multiple bands corresponding to the amine and the ring N-H groups. In the case of the thiol tautomer, a weak S-H stretching band would be expected around 2550-2600 cm⁻¹, and the C=S band would be absent.

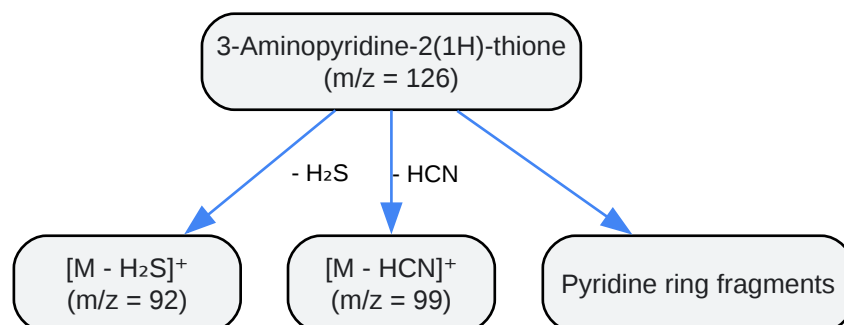
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **3-aminopyridine-2(1H)-thione**, the molecular formula is C₅H₆N₂S, with a molecular weight of 126.18 g/mol .

Expected Mass Spectrometry Data:

- Molecular Ion (M⁺): m/z = 126
- Key Fragmentation Pathways:
 - Loss of H₂S (m/z = 92)
 - Loss of HCN (m/z = 99)
 - Fragmentation of the pyridine ring

The mass spectrum should show a prominent molecular ion peak at m/z 126. The fragmentation pattern can provide further structural confirmation.



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Caption: Predicted mass spectrometry fragmentation of **3-aminopyridine-2(1H)-thione**.

Experimental Protocols

While specific experimental data for **3-aminopyridine-2(1H)-thione** is not readily available in the public domain, the following are general protocols for acquiring the spectroscopic data discussed.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$) in an NMR tube.
- Instrument: A 300 MHz or higher field NMR spectrometer.
- 1H NMR Acquisition:
 - Acquire a standard one-dimensional 1H spectrum.
 - Typical parameters: spectral width of 15 ppm, 16-32 scans, relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.

- Typical parameters: spectral width of 220 ppm, 1024 or more scans, relaxation delay of 2-5 seconds.
- Data Processing: Fourier transform the raw data, phase correct the spectra, and calibrate the chemical shifts using the residual solvent peak as an internal standard.

IR Spectroscopy Protocol

- Sample Preparation:
 - Solid (KBr pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin pellet.
 - Solid (ATR): Place a small amount of the solid sample directly on the attenuated total reflectance (ATR) crystal.
- Instrument: A Fourier-transform infrared (FTIR) spectrometer.
- Acquisition:
 - Record a background spectrum of the empty sample compartment or the clean ATR crystal.
 - Record the sample spectrum.
 - Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} .
- Data Processing: The spectrum is typically presented as percent transmittance versus wavenumber (cm^{-1}).

Mass Spectrometry Protocol

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL.
- Instrument: A mass spectrometer with an appropriate ionization source (e.g., Electrospray Ionization - ESI, or Electron Impact - EI).
- Acquisition:

- ESI: Infuse the sample solution into the ion source. Acquire the mass spectrum in positive or negative ion mode.
- EI: Introduce the sample (often via a direct insertion probe or GC inlet) into the ion source.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern.

Conclusion

The spectroscopic characterization of **3-aminopyridine-2(1H)-thione** relies on a combined analysis of NMR, IR, and MS data. While direct experimental spectra are not widely published, a predictive analysis based on the known spectroscopic behavior of related functional groups and compounds provides a strong foundation for its identification and structural elucidation. The key distinguishing features are the ^{13}C NMR signal of the thione carbon, the IR absorption of the C=S bond, and the downfield ^1H NMR signal of the ring N-H proton, all of which point to the predominance of the thione tautomer. This guide provides the necessary framework for researchers to confidently interpret the spectroscopic data of this important heterocyclic compound.

References

Due to the lack of direct and comprehensive spectroscopic data for **3-aminopyridine-2(1H)-thione** in the provided search results, this reference list includes sources for related compounds and general spectroscopic principles that inform the predictive analysis in this guide.

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